

A Technical Guide to Trimethylhexamethylene Diisocyanate (TMDI)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trimethylhexamethylene diisocyanate*

Cat. No.: *B1587484*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of **Trimethylhexamethylene Diisocyanate** (TMDI), a key aliphatic diisocyanate used in the synthesis of high-performance polymers. The focus is on its fundamental properties, experimental applications, and relevant synthesis workflows.

Core Chemical Properties

TMDI is an organic compound notable for its use as a monomer in the production of polyurethanes. It exists as a mixture of 2,2,4- and 2,4,4-isomers. Its aliphatic nature contributes to the UV stability of the resulting polymers, making them suitable for coatings and other applications where weather resistance is crucial.

Data Presentation: Key Identifiers and Properties

The essential quantitative data for TMDI are summarized in the table below. It is important to note that different CAS numbers may be used to refer to the isomer mixture or a specific isomer.

Property	Value	Citation(s)
Chemical Name	Trimethylhexamethylene Diisocyanate	[1][2]
Synonyms	TMDI, 1,6-diisocyanatotrimethylhexane	[1][2]
CAS Number	32052-51-0 (for 2,2,4- and 2,4,4- mixture)	
28679-16-5	[1]	
Molecular Formula	C ₁₁ H ₁₈ N ₂ O ₂	[1][2]
Molecular Weight	~210.27 g/mol	[1][2]

Experimental Protocols

TMDI is a versatile building block for polyurethane synthesis. The following protocols outline a common synthesis method and a key analytical procedure.

2.1. Experimental Protocol: Polyurethane Synthesis via Prepolymer Mixing

The "prepolymer mixing" method is a widely used two-step process to synthesize polyurethanes, offering controlled reaction kinetics and final polymer properties.[3]

Methodology:

- Prepolymer Synthesis:
 - Reactants: A polyol (e.g., trimethylolpropane, TMP) and **Trimethylhexamethylene Diisocyanate** (TMDI) are used as the primary reactants.[3]
 - Solvent & Catalyst: The reaction is typically carried out in a solvent such as xylene. A catalyst, for instance, stannous 2-ethyl hexanoate, is introduced to facilitate the reaction. [3]
 - Procedure: The diisocyanate (TMDI) is reacted with the polyol (TMP) in the solvent. The mixture is heated to initiate the formation of an isocyanate-terminated prepolymer.

- Monitoring: The progress of the reaction is monitored by determining the percentage of unreacted isocyanate (NCO) groups.
- Chain Extension (Curing):
 - Reactants: The synthesized prepolymer is then reacted with a chain extender, which can be a branched polyester polyol.[\[3\]](#)
 - Catalysts: A combination of catalysts, such as DABCO (1,4-diazabicyclo[2.2.2]octane) and TEA (triethylamine), may be used to drive the final curing stage.[\[3\]](#)
 - Procedure: The chain extender is added to the prepolymer solution. The mixture is stirred until the desired molecular weight and polymer properties are achieved, resulting in the final polyurethane product.

2.2. Analytical Protocol: Determination of Isocyanate (NCO) Content

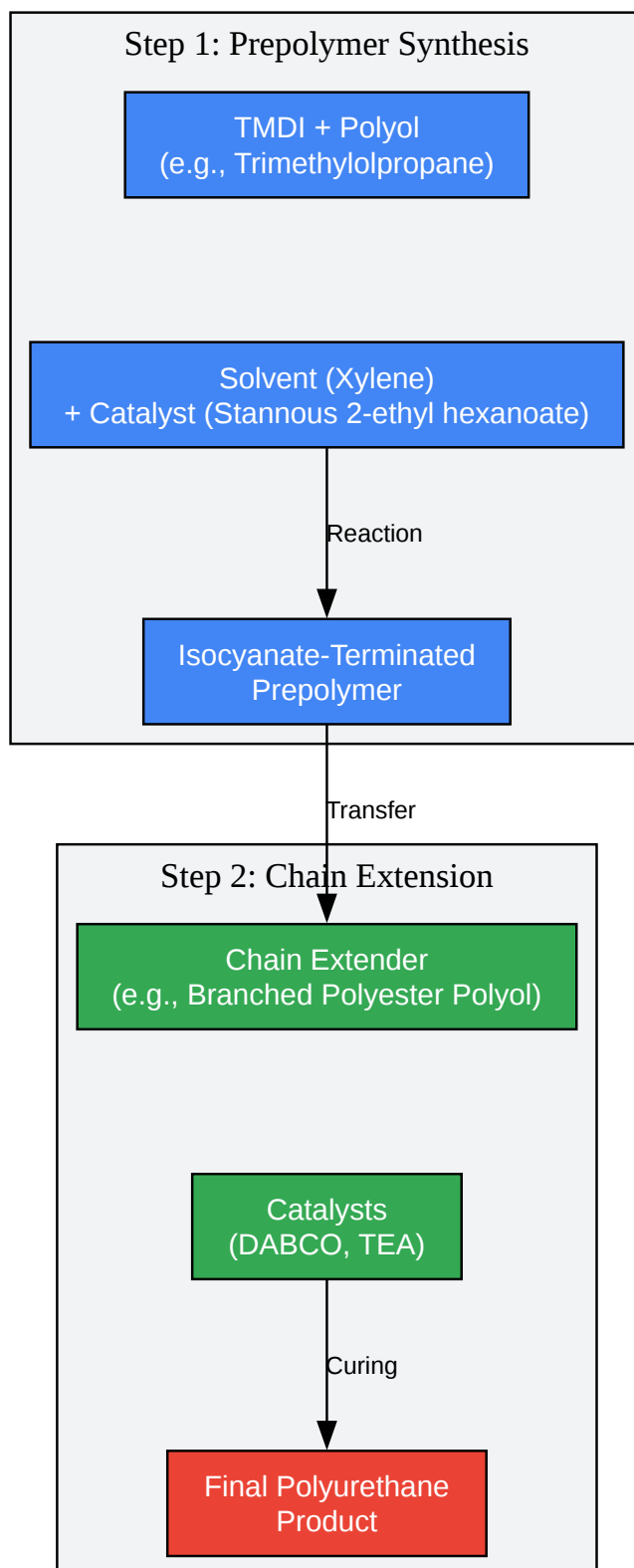
Throughout the synthesis process, it is critical to measure the concentration of reactive isocyanate groups to ensure the reaction proceeds as expected.

Methodology:

- Standard Method: The determination of NCO content can be performed according to the standard test method ASTM D2572.
- Principle: This method typically involves the titration of the unreacted isocyanate groups with a standard solution of dibutylamine. The consumption of the amine is then determined by back-titration with a standardized acid. This allows for the calculation of the NCO percentage in the prepolymer, guiding the subsequent addition of the chain extender.

Mandatory Visualization: Synthesis Workflow

The logical flow of the prepolymer mixing method for polyurethane synthesis using TMDI is illustrated below. This diagram outlines the key stages, from initial reactants to the final polymer product.



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Caption: Workflow for polyurethane synthesis using the prepolymer mixing method.

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- To cite this document: BenchChem. [A Technical Guide to Trimethylhexamethylene Diisocyanate (TMDI)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1587484#tmdi-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1587484#tmdi-cas-number-and-molecular-weight)

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